

managing UNBS3157 solubility in biological systems

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Compound Focus: UNBS3157

CAS No.: 868962-26-9

Cat. No.: S548648

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UNBS5162: Solubility & Storage

Managing the compound's stability and solubility is a primary concern. Here are the core chemical properties and handling guidelines for UNBS5162.

Property	Specification
Chemical Name	[2-[2-(dimethylamino)ethyl]-1,3-dioxobenz[de]isoquinolin-5-yl]urea [1]
CAS Number	956590-23-1 [1]
Molecular Formula	C ₁₇ H ₁₈ N ₄ O ₃ [1]
Molecular Weight	326.35 g/mol [1]
Appearance	Powder [1]
Recommended Solvent	DMSO [1]
Solubility in DMSO	21.5 mg/mL (65.88 mM); may require ultrasonic treatment and warming [1]

Stock Solution & Storage Protocol:

- **Preparation:** To create a 10 mM stock solution, dissolve 3.26 mg of UNBS5162 in 1 mL of DMSO. Use gentle warming and brief sonication in an ultrasonic bath to ensure complete dissolution [1].
- **Aliquoting:** Divide the stock solution into small, single-use aliquots to avoid repeated freeze-thaw cycles [1].
- **Storage:** Store the aliquots in sealed vials at **-20°C or below**, preferably in a desiccated environment to protect from moisture [1].
- **Stability:** Stock solutions can typically be stored under these conditions for several months. However, for best results, prepare and use fresh solutions on the same day. If you must prepare in advance, ensure a tight seal and storage at -20°C [1].
- **Thawing:** Before use, allow the frozen vial to stand at room temperature for at least one hour to prevent condensation and ensure the solution is ready for experimental use [1].

Experimental Protocols & Data

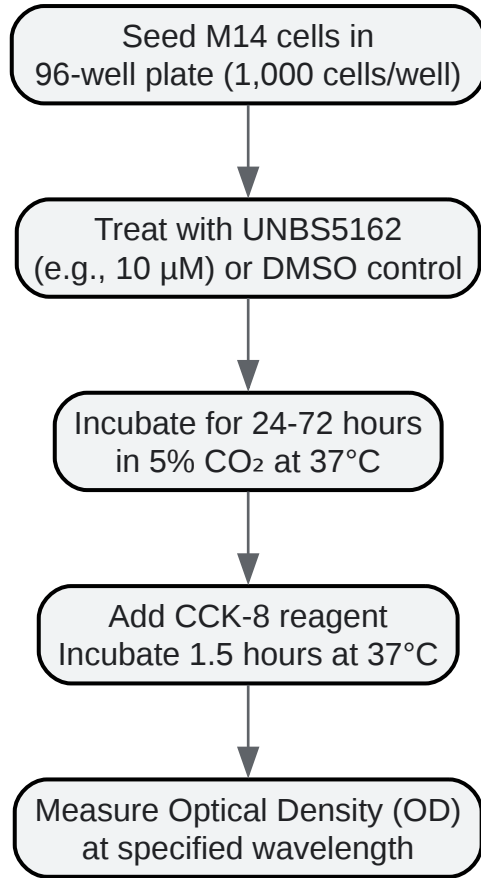
Here are detailed methodologies for key experiments, including quantitative data on the anti-proliferative effects of UNBS5162.

Anti-proliferative Activity (MTT Assay)

The following protocol is adapted from research on human melanoma (M14) and other cancer cell lines [2].

Workflow:

MTT Assay Workflow for Cell Viability (Width: 760px)



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Key Findings:

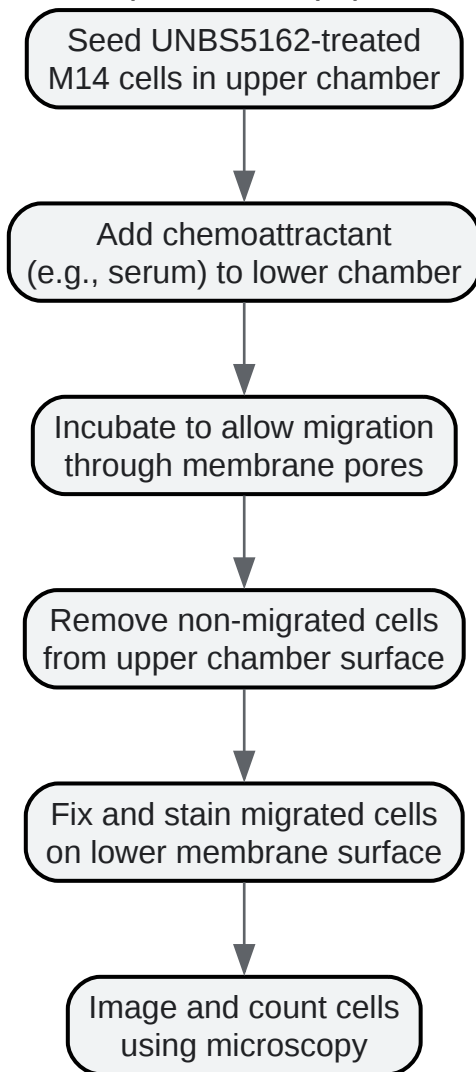
Measurement	Result
Mean IC ₅₀ (9 cancer cell lines)	17.9 μM [1]
IC ₅₀ Range	4.7 - 46.5 μM (varies by cell line) [1]
Proliferation Inhibition	Marked, time-dependent inhibition in M14 human melanoma cells [2]

Cell Migration & Invasion (Transwell Assay)

This assay tests the ability of cells to migrate through a porous membrane, indicating metastatic potential [2].

Workflow:

Transwell Assay Workflow for Cell Migration
(Width: 760px)



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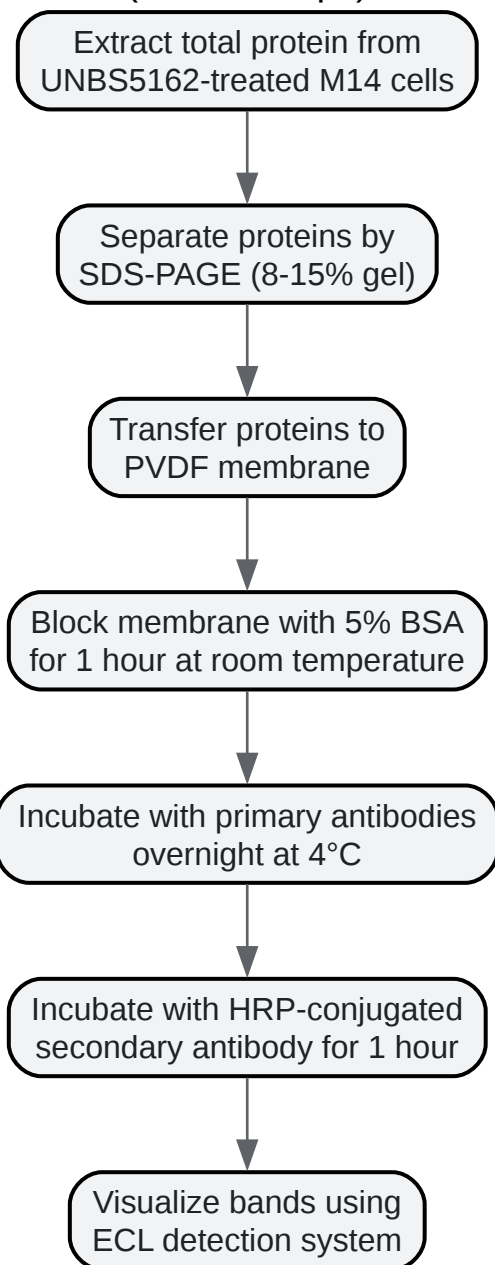
Key Finding: Microscopy analysis revealed that the invasive and migratory abilities of M14 cells were markedly suppressed after UNBS5162 treatment [2].

Apoptosis Analysis via Western Blot

This protocol details how to investigate the mechanism of action by analyzing protein expression [2].

Workflow:

Western Blotting Workflow for Protein Analysis
(Width: 760px)



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Primary Antibodies Used (from the M14 cell study [2]):

- **Pro-apoptotic:** Bax, active Caspase-3

- **Anti-apoptotic:** Bcl-2
- **PI3K/Akt Pathway:** Akt, p-Akt, mTOR, p-mTOR, p70S6K
- **Loading Control:** GAPDH

Key Findings:

- **Apoptosis Induction:** UNBS5162 treatment increased expression of pro-apoptotic proteins (Bax, active Caspase-3) and decreased the anti-apoptotic protein Bcl-2 [2].
- **Pathway Inhibition:** Altered expression of key proteins in the PI3K/Akt/mTOR signaling pathway, suggesting this as a primary mechanism of action [2].

Frequently Asked Questions

Q1: Why is managing solubility so critical for UNBS3157/UNBS5162? The biological activity is dependent on the compound being in solution. **UNBS3157** hydrolyzes to UNBS5162 in aqueous environments like physiological saline, so proper dissolution in DMSO first ensures a consistent and active compound for your experiments [2] [1].

Q2: What is the most common mistake when handling stock solutions? A major mistake is **repeated freeze-thaw cycles** of the stock solution, which can degrade the compound and lead to inconsistent experimental results. Always **aliquot** your stock solution upon arrival [1].

Q3: My cell viability results are inconsistent. What should I check?

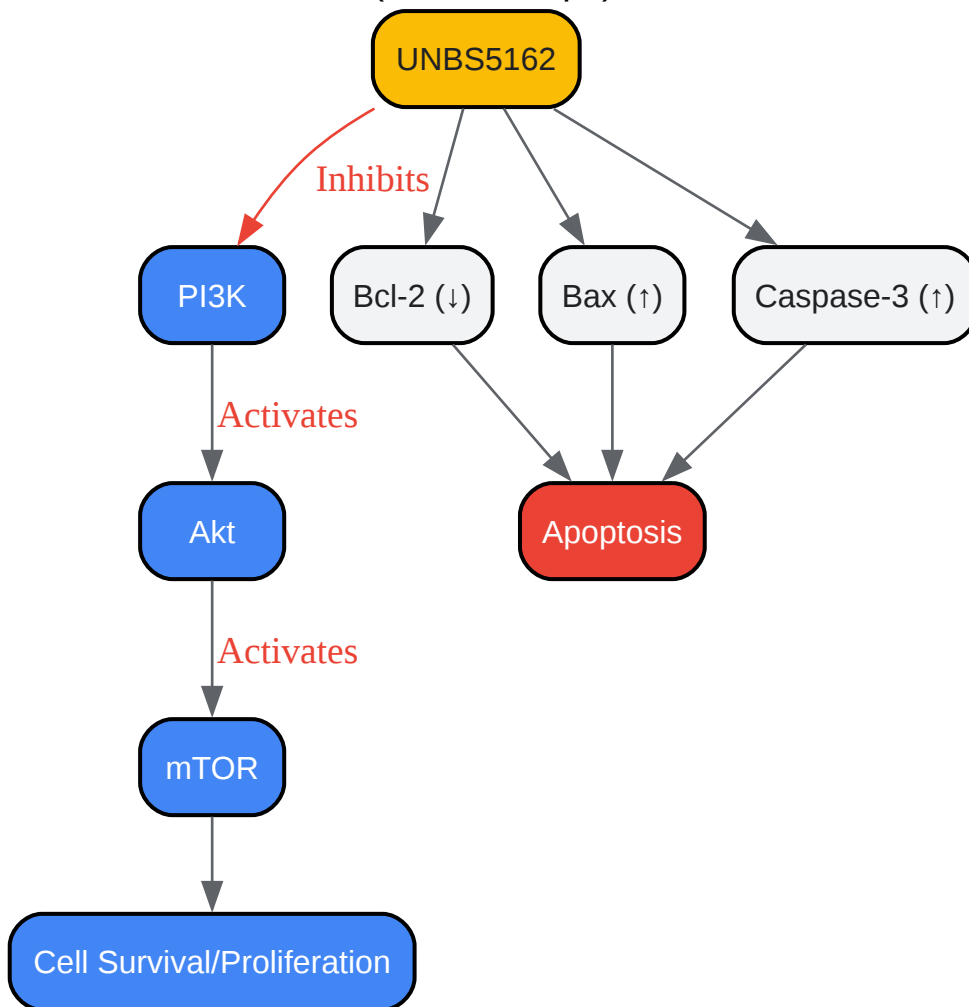
- **Cell Line Validation:** Ensure your cell line is correctly identified and free of mycoplasma contamination.
- **Compound Handling:** Verify that the stock solution was prepared correctly, has not been thawed multiple times, and was diluted appropriately into the cell culture medium without precipitating.
- **Assay Controls:** Confirm that all assay controls (e.g., DMSO vehicle, positive inhibition controls) are behaving as expected.

Q4: How does UNBS5162 actually work to kill cancer cells? Research indicates it induces **apoptosis** (programmed cell death) by inhibiting the **PI3K/Akt/mTOR** signaling pathway, a crucial survival mechanism for many cancer cells. This is evidenced by downregulation of p-Akt and p-mTOR, and a shift in the balance of Bcl-2 family proteins towards cell death [2].

Key Signaling Pathway Diagram

The diagram below summarizes the hypothesized mechanism of action of UNBS5162 in melanoma cells, based on the protein expression changes observed [2].

UNBS5162 Mechanism via PI3K/Akt Pathway
(Width: 760px)



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References

1. UNBS 5162 | CAS... | Manufacturer BioCrick [biocrick.com]
2. UNBS5162 inhibits proliferation of human melanoma cells by inducing... [spandidos-publications.com]

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